

optimizing reaction conditions for 5-Bromo-6-chloropyridin-2-OL synthesis

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Compound of Interest

Compound Name: **5-Bromo-6-chloropyridin-2-OL**

Cat. No.: **B110905**

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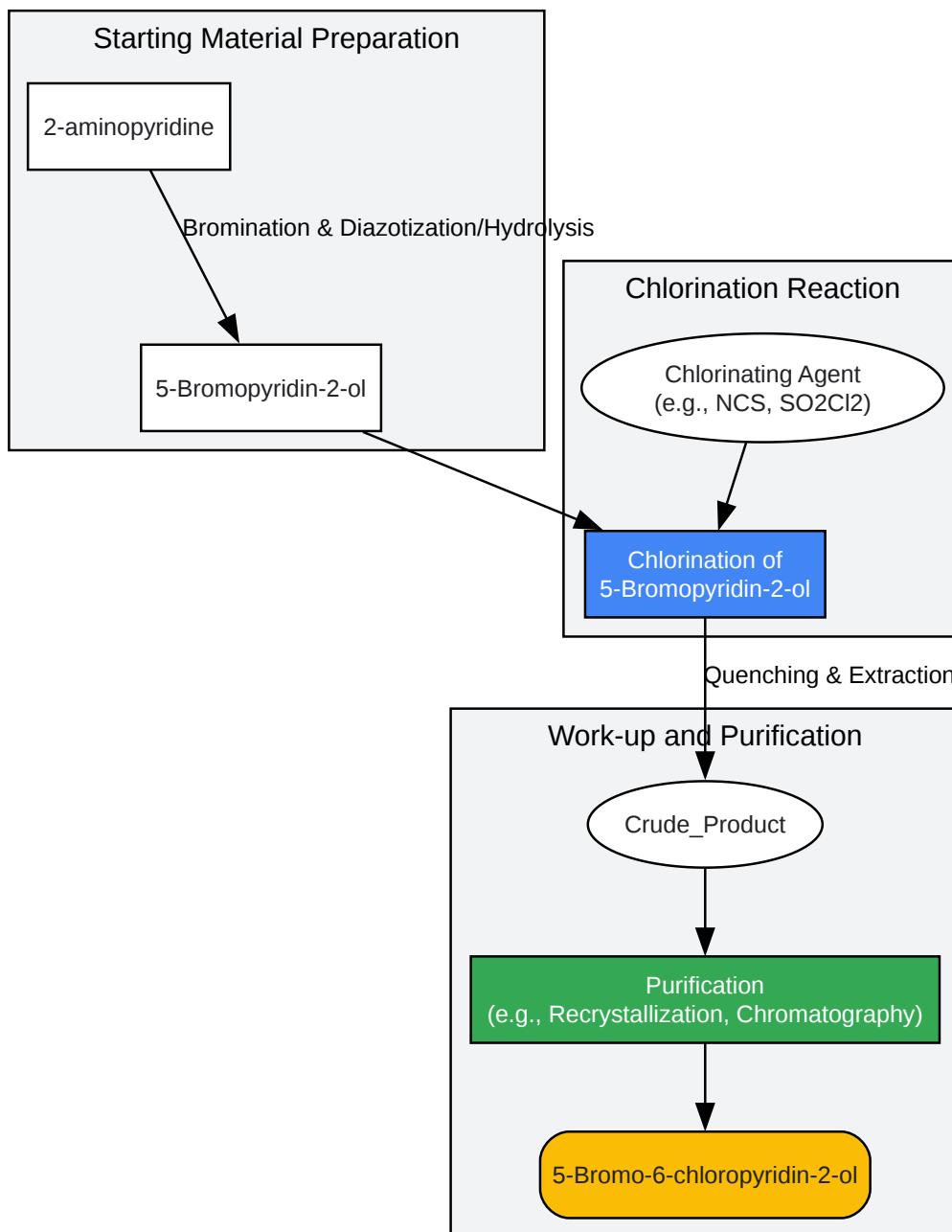
Technical Support Center: Synthesis of 5-Bromo-6-chloropyridin-2-ol

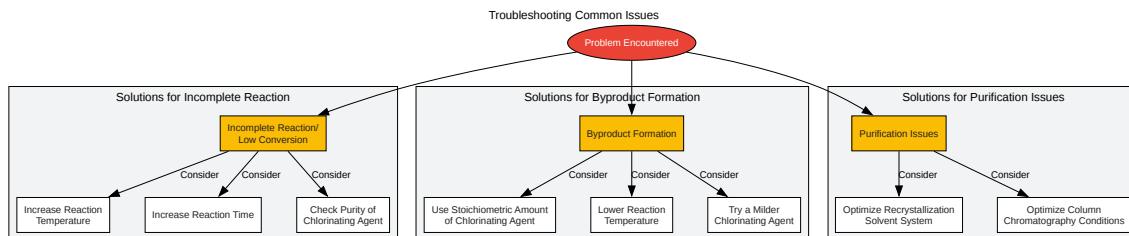
This technical support guide provides detailed information for researchers, scientists, and drug development professionals on the synthesis of **5-Bromo-6-chloropyridin-2-ol**. Direct, peer-reviewed synthesis protocols for this specific molecule are not readily available in the public domain. Therefore, this guide presents a proposed synthetic route based on established chemical principles for pyridine functionalization, along with troubleshooting advice and answers to frequently asked questions.

Proposed Synthesis Workflow

The proposed synthesis of **5-Bromo-6-chloropyridin-2-ol** involves the direct chlorination of 5-Bromopyridin-2-ol. This precursor is commercially available or can be synthesized from 2-aminopyridine.

Proposed Synthesis of 5-Bromo-6-chloropyridin-2-ol



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com